

Essential Safety and Operational Guidance for Handling 4-(4-Hydroxyphenyl)butanal

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Compound of Interest

Compound Name: 4-(4-Hydroxyphenyl)butanal

Cat. No.: B15313773

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This document provides immediate, essential safety and logistical information for the handling and disposal of **4-(4-Hydroxyphenyl)butanal**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory practices and mitigate risks associated with this chemical.

Hazard Identification and Safety Precautions

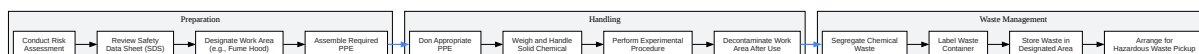
4-(4-Hydroxyphenyl)butanal is classified as harmful if swallowed.[1][2][3][4] It is a solid, typically appearing as an off-white or pale yellow crystalline powder.[5] While it has low volatility at room temperature, heating can generate vapors.[6] The primary route of exposure is ingestion, but skin and eye contact, as well as inhalation of dust, should be avoided.[1][7]

Key Physical and Chemical Properties

Property	Value	Source
CAS Number	5471-51-2	[2][3][8]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[2]
Molecular Weight	164.20 g/mol	[8]
Appearance	Off-white to pale yellow solid	[3][5]
Melting Point	81-85 °C (178-185 °F)	[1][3][8]
Solubility	Soluble in 95% ethanol	[8]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely handling **4-(4-Hydroxyphenyl)butanal**. The following workflow outlines the necessary steps from preparation to the completion of work.



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Caption: Safe handling workflow for **4-(4-Hydroxyphenyl)butanal**.

1. Engineering Controls:

- Ventilation: All work with **4-(4-Hydroxyphenyl)butanal**, especially when handling the solid to avoid dust inhalation or when heating, should be conducted in a certified chemical fume hood.^{[6][9]}

2. Personal Protective Equipment (PPE): The following PPE is mandatory when handling **4-(4-Hydroxyphenyl)butanal**:

- Eye and Face Protection: Chemical splash goggles are required.^[6] A face shield should be worn over goggles if there is a significant risk of splashing.^{[9][10]}
- Hand Protection: Wear chemical-resistant gloves. While nitrile gloves offer good general protection for incidental contact, thicker neoprene or butyl rubber gloves are recommended for more extensive handling or when working with solutions.^{[9][10]} Always inspect gloves for integrity before use and change them immediately if contaminated.^[10]
- Body Protection: A fully buttoned laboratory coat must be worn.^[9] For tasks with a higher splash potential, a chemically resistant apron over the lab coat is advised.^{[9][10]} Long pants and closed-toe shoes are required in the laboratory at all times.^[9]

- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved N95 dust mask or a respirator with a particulate filter should be used.[8]

3. Handling Procedures:

- Avoid generating dust when handling the solid material.[1][11]
- Do not eat, drink, or smoke in the work area.[2][4]
- Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[1][6]
- Ensure an eyewash station and safety shower are readily accessible.[6][9]

4. Storage:

- Store in a cool, dry, well-ventilated area in a tightly sealed container.[2][10]
- Keep away from strong oxidizing agents.[3][10]
- Store below eye level.[9][10]

Disposal Plan

Proper disposal of **4-(4-Hydroxyphenyl)butanal** and its contaminated materials is critical to ensure environmental safety and regulatory compliance.

1. Waste Segregation:

- All solid waste contaminated with **4-(4-Hydroxyphenyl)butanal** (e.g., weighing paper, contaminated gloves, paper towels) should be collected in a designated, sealed hazardous waste container.
- Solutions containing **4-(4-Hydroxyphenyl)butanal** should be collected in a separate, clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.[1]

2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-(4-Hydroxyphenyl)butanal**".
- The date of accumulation and the primary hazard (e.g., "Toxic") should also be indicated on the label.

3. Storage of Waste:

- Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Ensure the waste container is kept closed except when adding waste.

4. Final Disposal:

- Dispose of all chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not dispose of this chemical down the drain or in the regular trash.[\[1\]](#)[\[4\]](#)

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing.[\[3\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[3\]](#)[\[9\]](#) Seek immediate medical attention.[\[9\]](#)
- Ingestion: If swallowed, rinse mouth with water.[\[1\]](#)[\[2\]](#)[\[3\]](#) Call a poison control center or seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#) Do not induce vomiting.[\[3\]](#)
- Inhalation: Remove the individual to fresh air.[\[9\]](#) If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Spills: For small spills of the solid, carefully sweep up the material to avoid creating dust and place it in a sealed container for disposal.[\[3\]](#) For larger spills, evacuate the area and contact your institution's EHS department. Absorb liquid spills with an inert material and collect for disposal.[\[4\]](#) Ensure proper PPE is worn during cleanup.[\[12\]](#)

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